

In-depth Technical Guide: Environmental Toxicity of AI 3-23445

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Compound of Interest

Compound Name: AI 3-23445

CAS No.: 5823-25-6

Cat. No.: B1664462

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Notice to the Reader:

Following a comprehensive search for publicly available environmental toxicity data, experimental protocols, and related signaling pathways for the substance identified as **AI 3-23445**, it has been determined that there is a significant lack of detailed scientific literature to fulfill the requirements of an in-depth technical guide. While "**AI 3-23445**" is identified as a compound with insecticidal activity and some environmental toxicity[1], specific quantitative data, detailed experimental methodologies, and associated signaling pathways are not sufficiently available in the public domain to meet the standards of a technical whitepaper for researchers and drug development professionals.

Initial investigations suggested a possible relation to the well-studied insect repellent N,N-Diethyl-meta-toluamide (DEET), however, the molecular formula for **AI 3-23445** (C₈H₁₇O₅PS) confirms it is a distinct chemical entity from DEET (C₁₂H₁₇NO)[2][3].

Due to this data scarcity, we are unable to provide the requested detailed tables, experimental protocols, and signaling pathway diagrams for **AI 3-23445** at this time.

We can, however, offer to produce a comprehensive technical guide on a related and extensively studied compound, such as N,N-Diethyl-meta-toluamide (DEET), for which a substantial body of environmental toxicity data exists. This alternative guide would adhere to all the specified requirements, including structured data tables, detailed experimental protocols, and custom-generated diagrams.

Please advise if you would like to proceed with a detailed report on DEET.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. scbt.com \[scbt.com\]](#)
- [3. ebiohippo.com \[ebiohippo.com\]](#)
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